

Biological Activity of 2,7-Naphthyridine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 4-Methyl-2,7-naphthyridine

CAS No.: 288141-01-5

Cat. No.: B3004409

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Executive Summary

While 1,8-naphthyridines (e.g., nalidixic acid) have historically dominated the pharmaceutical landscape of diazanaphthalenes, the 2,7-naphthyridine scaffold has emerged as a privileged structure in recent literature. Long considered a "forgotten isomer," recent data indicates its critical utility in two high-value therapeutic areas: kinase inhibition (specifically MET and MASTL kinases for oncology) and antimicrobial activity against multidrug-resistant (MDR) *Staphylococcus aureus*.

This guide synthesizes the latest structure-activity relationship (SAR) data, elucidates the molecular mechanisms of action, and provides validated experimental protocols for synthesizing and testing these derivatives.

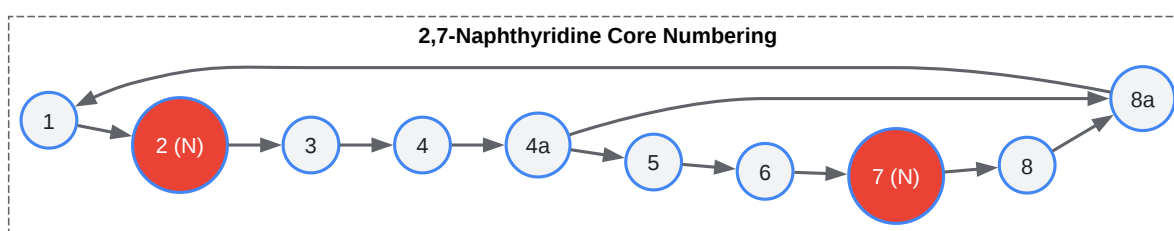
Structural Perspective & Pharmacophore Analysis[1]

The 2,7-naphthyridine core (copyrine) is an isostere of isoquinoline, characterized by nitrogen atoms at positions 2 and 7. This arrangement creates a unique electrostatic potential surface

that differs significantly from the 1,5- or 1,8-isomers, facilitating distinct binding modes in ATP-binding pockets and DNA minor grooves.

Scaffold Numbering and Functionalization

To interpret the SAR data correctly, researchers must adhere to the standard IUPAC numbering, where the nitrogens are located at positions 2 and 7.



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Figure 1: Standard numbering of the 2,7-naphthyridine scaffold. Note the nitrogen placement at 2 and 7, which is critical for hydrogen bond acceptor capability in kinase pockets.

Therapeutic Core 1: Oncology & Kinase Inhibition

The most significant recent advancement is the identification of 2,7-naphthyridinones as potent kinase inhibitors. Unlike flat intercalators, these derivatives are designed to fit into the ATP-binding cleft of specific oncogenic kinases.

MET Kinase Inhibition

The c-Met receptor tyrosine kinase is a prime target for gastric and lung cancers. Research has validated the 2,7-naphthyridin-1(2H)-one scaffold as a solution to conformational restraints required for selectivity.

- Key Compound: 13f (from recent literature).[1]

- Mechanism: The lactam moiety (NH-C=O) at positions 2-1 mimics the hinge-binding motif of ATP.
- Efficacy: Demonstrated tumor growth inhibition (TGI) of 114% in U-87 MG xenograft models [1].[\[1\]](#)

MASTL (Greatwall) Kinase Inhibition

Microtubule-associated serine/threonine kinase-like (MASTL) protein is a novel target for preventing mitotic progression in cancer cells.[\[2\]](#)[\[3\]](#)

- SAR Insight: Substitutions at the 3- and 6-positions of the 2,7-naphthyridine core allow the molecule to span the hydrophobic pocket of MASTL, selectively eradicating proliferative cancer cells via mitotic catastrophe [\[2\]](#).

Cytotoxicity of Natural Alkaloids

Lophocladine B, a natural 2,7-naphthyridine alkaloid (1-amino-4-phenyl-2,7-naphthyridine), exhibits broad-spectrum cytotoxicity.

- Target: Microtubule destabilization and Topoisomerase II inhibition.
- Potency: IC50 values in the low micromolar range against lung and breast cancer lines [\[3\]](#).

Therapeutic Core 2: Antimicrobial Activity[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

With the rise of resistant bacteria, the 2,7-naphthyridine scaffold has been repurposed to target bacterial DNA gyrase, distinct from the fluoroquinolone (1,4-dihydroquinoline) mechanism.

Anti-Staphylococcal Potency

Recent studies highlight Schiff base derivatives (hydrazones) linked to the 2,7-naphthyridine core.

- Key Compounds: 10f and 10j.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Selectivity: Highly selective for *Staphylococcus aureus* (MIC = 8 mg/L for 10j) with no activity against *P. aeruginosa*, suggesting a specific Gram-positive gyrase fit [4].
- Biofilm: Significant eradication of *S. aureus* biofilms, a property often lacking in standard antibiotics.

Mechanism of Action: Gyrase Binding

Molecular dynamics simulations (MM/GBSA) suggest these compounds bind to the Gyrase-DNA ternary complex.[4][5][6]

- Binding Mode: The planar naphthyridine rings stack with DNA bases (π - π interactions), while the hydrazone linker forms hydrogen bonds with the protein backbone.[4]
- Halogen Effect: Electron-withdrawing groups (Cl, F) on the phenyl ring of the hydrazone enhance electrostatic binding energy [4].

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are synthesized from the most robust methodologies in the current literature.

Protocol A: Synthesis of 2,7-Naphthyridine Schiff Bases

A green chemistry approach using Indium(III) triflate catalysis.

- Reagents: 2,7-naphthyridine-3-carbohydrazide (1.0 eq), substituted benzaldehyde (1.0 eq), In(OTf)₃ (5 mol%), Ethanol (solvent).
- Procedure:
 - Dissolve hydrazide and aldehyde in absolute ethanol (5 mL/mmol).
 - Add In(OTf)₃ catalyst.
 - Reflux for 2–4 hours (monitor via TLC, mobile phase CHCl₃:MeOH 9:1).
 - Cool to room temperature. The precipitate forms spontaneously.

- Purification: Filter and wash with cold ethanol. Recrystallize from EtOH/DMF if necessary.
- Validation: ^1H NMR must show the disappearance of the NH_2 doublet (hydrazide) and appearance of the $-\text{N}=\text{CH}-$ singlet around 8.5 ppm.

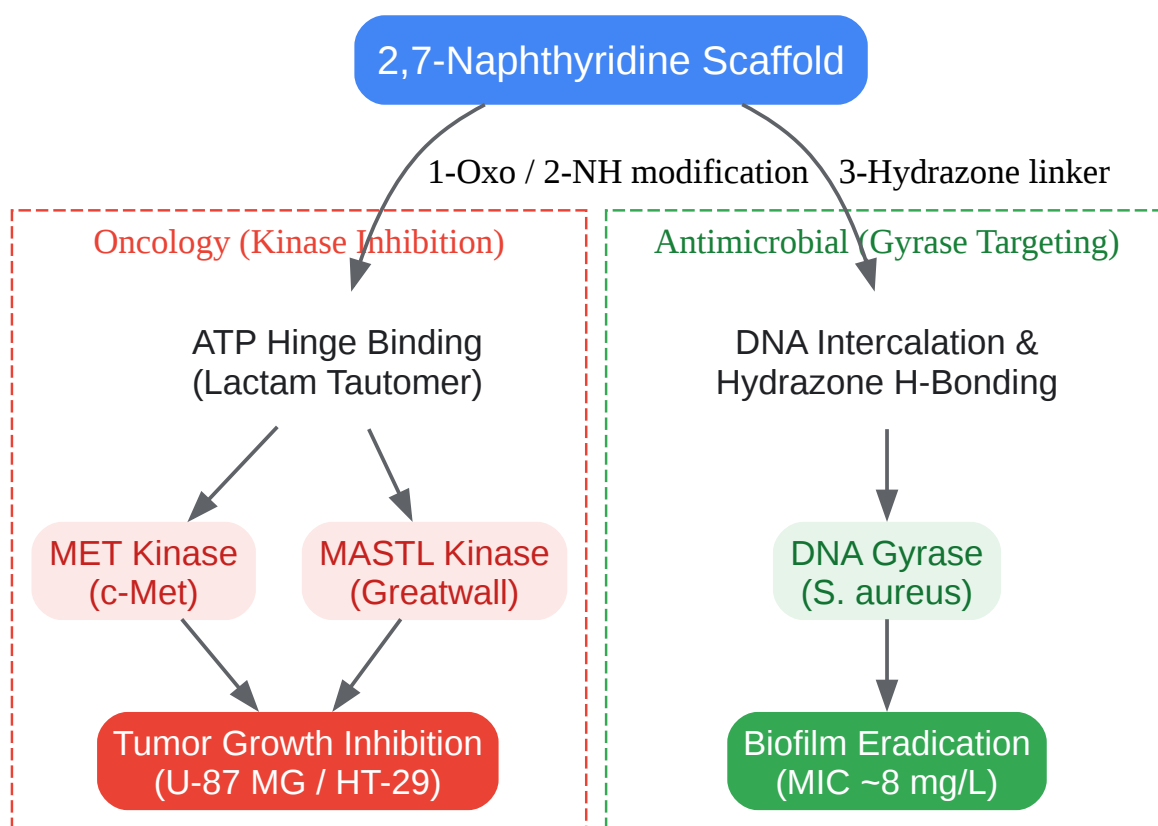
Protocol B: *Galleria mellonella* In Vivo Toxicity Model

A self-validating, ethical alternative to murine models for early-stage toxicity screening.

- Subject Selection: Select healthy *G. mellonella* larvae (250–350 mg), cream-colored with no melanization.
- Grouping: $n=10$ per compound concentration.
- Injection:
 - Prepare compound solutions in PBS/DMSO (max 5% DMSO).
 - Inject 10 μL into the last left proleg using a Hamilton syringe.
- Dosing: Test 10, 100, and 500 mg/kg equivalent doses.
- Readout: Incubate at 37°C . Monitor survival at 24h, 48h, and 120h.
 - Dead: Black (melanized) and immobile.
 - Alive: Cream-colored and responsive to touch.
- Trustworthiness Check: Include a vehicle control (PBS/DMSO only) which must show 100% survival, and a positive control (e.g., phenol) to verify immune response.

Visualization of Mechanism

The following diagram illustrates the dual-targeting logic of 2,7-naphthyridine derivatives in oncology (Kinase) vs. infectious disease (Gyrase).



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Figure 2: Divergent therapeutic mechanisms. The scaffold is versatile: lactam modifications drive kinase selectivity, while hydrazone linkers drive DNA gyrase affinity.

Summary Data Table

Compound Class	Target	Key Modification	Activity / Potency	Ref
2,7-Naphthyridin-1-one	MET Kinase	2-(4-fluorophenyl) substitution	TGI: 114% (U-87 MG)	[1]
Schiff Base (10j)	DNA Gyrase	3-carbohydrazone + 2,4-Cl-Ph	MIC: 8 mg/L (S. aureus)	[4]
Lophocladine B	Microtubules	1-amino-4-phenyl	IC50: ~3 μ M (Lung Cancer)	[3]
MASTL Inhibitors	MASTL Kinase	3,6-disubstitution	Mitotic Catastrophe	[2]

References

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